

Spectroscopic Fingerprints: A Comparative Analysis of Basketane and Its Isomers

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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A detailed guide for researchers and drug development professionals on the distinct spectroscopic characteristics of **basketane** and its cage-like isomers, providing a framework for their identification and differentiation. This document presents a comparative analysis of their Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, supported by detailed experimental protocols.

Basketane, a polycyclic alkane with the chemical formula $C_{10}H_{12}$, belongs to a fascinating class of molecules known as cage compounds.^{[1][2]} Its unique three-dimensional structure, resembling a basket, imparts significant strain energy, leading to distinct physical and chemical properties.^[1] The differentiation of **basketane** from its various isomers is a critical task in synthetic chemistry and drug development, where precise structural elucidation is paramount. This guide provides a comprehensive comparison of the spectroscopic differences between **basketane** and its isomers, focusing on readily available techniques such as NMR, IR, and MS.

Isomeric Landscape of $C_{10}H_{12}$

Basketane shares its molecular formula with several other intriguing isomers, each possessing a unique polycyclic framework. For the purpose of this comparative guide, we will focus on snoutane, another notable C₁₀H₁₂ isomer, alongside brief comparisons with the well-studied cage compounds, cubane (C₈H₈) and prismane (C₆H₆), to highlight the influence of the cage structure on spectroscopic properties.

Figure 1: Isomeric and structural relationships of **basketane**.

Spectroscopic Data Comparison

The following table summarizes the key spectroscopic data for **basketane** and its selected isomers. Due to the high symmetry of these molecules, their NMR spectra are often deceptively simple.

Compound	Molecular Formula	¹ H NMR (δ ppm)	¹³ C NMR (δ ppm)	IR (cm ⁻¹)	Mass Spectrometry (m/z)
Basketane	C ₁₀ H ₁₂ [1]	Complex multiplets	42.1, 37.9, 30.5, 22.4	2900-3000 (C-H stretch) [1]	132 (M ⁺), 104 ([M-C ₂ H ₄] ⁺) [1]
Snoutane	C ₁₀ H ₁₂	2.15 (m), 1.85 (m), 1.50 (m)	44.5, 33.8, 32.1, 28.9	Not readily available	132 (M ⁺)
Cubane	C ₈ H ₈	4.0 (s)	47.3	3000, 1231, 851	104 (M ⁺)
Prismane	C ₆ H ₆	2.28 (s)	30.6	Not readily available	78 (M ⁺)

Detailed Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of molecules. The high symmetry of many cage compounds leads to a reduced number of signals in their NMR spectra, a key identifying feature.

- **Basketane:** The ^1H NMR spectrum of **basketane** is characterized by a series of complex multiplets, reflecting the various proton environments within its rigid structure.^[1] The ^{13}C NMR spectrum shows four distinct signals, confirming the presence of four unique carbon environments.
- **Snoutane:** The ^1H NMR spectrum of snoutane is somewhat simpler than that of **basketane**, with three main multiplet regions. Its ^{13}C NMR spectrum displays four signals, indicative of its molecular symmetry.
- **Cubane:** Due to its perfect octahedral symmetry, all eight protons and all eight carbons of cubane are chemically equivalent. This results in a single sharp peak in both the ^1H NMR (at δ 4.0 ppm) and ^{13}C NMR (at δ 47.3 ppm) spectra, a truly unique spectroscopic signature.
- **Prismane:** Similar to cubane, the high symmetry of prismane (D_{3h}) results in all six protons being equivalent, giving rise to a single peak in the ^1H NMR spectrum at δ 2.28 ppm. Likewise, the ^{13}C NMR spectrum shows a single resonance at 30.6 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the vibrational modes of functional groups within a molecule. For saturated hydrocarbons like **basketane** and its isomers, the C-H stretching region is of primary interest.

- **Basketane:** The IR spectrum of **basketane** is dominated by aliphatic C-H stretching bands in the $2900\text{--}3000\text{ cm}^{-1}$ region, which is typical for saturated hydrocarbons.^[1] The absence of signals in other regions confirms the lack of other functional groups.^[1]
- **Cubane:** The IR spectrum of cubane is remarkably simple for an eight-carbon molecule, with prominent absorptions at 3000 , 1231 , and 851 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for identification and structural elucidation.

- **Basketane:** The mass spectrum of **basketane** shows a clear molecular ion peak at m/z 132, corresponding to its molecular formula $\text{C}_{10}\text{H}_{12}$.^[1] A significant fragment is observed at m/z

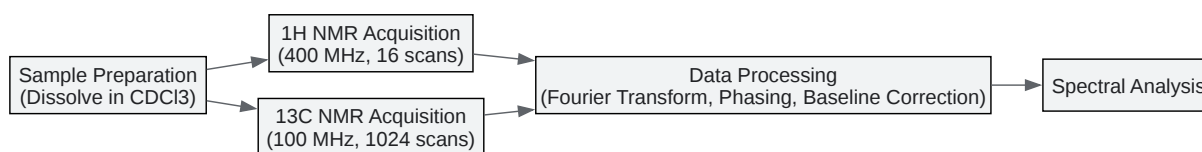
104, resulting from the loss of an ethylene (C_2H_4) molecule, a characteristic fragmentation pathway for such strained systems.[1]

- Cubane: The mass spectrum of cubane exhibits a strong parent peak at m/e 104.
- Prismane: The molecular ion peak for prismane is observed at m/z 78.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **basketane** and its isomers. Specific parameters may need to be optimized based on the instrumentation available.

Nuclear Magnetic Resonance (NMR) Spectroscopy



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Figure 2: General workflow for NMR analysis.

- **Sample Preparation:** Dissolve approximately 5-10 mg of the solid sample in about 0.6 mL of deuterated chloroform ($CDCl_3$) in a standard 5 mm NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard (δ 0.00 ppm).
- **1H NMR Spectroscopy:** Acquire the 1H NMR spectrum on a 400 MHz (or higher) spectrometer. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. A total of 16-64 scans are usually sufficient to obtain a good signal-to-noise ratio.
- **^{13}C NMR Spectroscopy:** Acquire the ^{13}C NMR spectrum on the same instrument, typically at a frequency of 100 MHz. A proton-decoupled experiment is standard. Due to the lower

natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are generally required.

- **Data Processing:** Process the raw data using appropriate software. This involves Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the internal standard.

Infrared (IR) Spectroscopy

- **Sample Preparation (Thin Solid Film Method):** Dissolve a small amount of the solid sample in a volatile solvent like methylene chloride. Apply a drop of the solution onto a salt plate (e.g., NaCl or KBr). Allow the solvent to evaporate, leaving a thin film of the compound on the plate.
- **Data Acquisition:** Place the salt plate in the sample holder of an FTIR spectrometer. Record the spectrum, typically over the range of 4000 to 400 cm^{-1} . A background spectrum of the clean salt plate should be recorded and subtracted from the sample spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as hexane or dichloromethane.
- **GC Separation:** Inject 1 μL of the solution into a gas chromatograph equipped with a non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μm film thickness). A typical temperature program would be: initial temperature of 50°C, hold for 2 minutes, then ramp at 10°C/min to 250°C and hold for 5 minutes. Use helium as the carrier gas at a constant flow rate.
- **MS Detection:** The eluent from the GC column is introduced into the ion source of a mass spectrometer. Electron ionization (EI) at 70 eV is a standard method. Acquire mass spectra over a range of m/z 40-300.
- **Data Analysis:** Identify the peaks in the total ion chromatogram and analyze the corresponding mass spectra to determine the molecular weight and fragmentation patterns.

Conclusion

The spectroscopic techniques of NMR, IR, and MS provide a powerful and complementary suite of tools for the characterization and differentiation of **basketane** and its isomers. The high symmetry of these cage compounds often results in simple yet highly diagnostic NMR spectra. Combined with the characteristic C-H stretching frequencies in IR spectroscopy and the specific fragmentation patterns in mass spectrometry, researchers can confidently identify these unique molecular architectures. The provided experimental protocols offer a starting point for the successful spectroscopic analysis of these fascinating molecules.

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